

Physical and chemical characteristics of bismuth ammonium citrate

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Compound of Interest		
Compound Name:	Ammonium bismuth citrate	
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Bismuth Ammonium Citrate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Bismuth ammonium citrate is a complex salt of bismuth, ammonia, and citric acid. It is a white to pale yellow crystalline powder or flakes.[1] This compound is of significant interest in the pharmaceutical industry, primarily for its role in gastroenterology as a component of treatments for peptic ulcers and other gastrointestinal disorders.[2] Its therapeutic effects are largely attributed to the local action of bismuth, which includes antimicrobial activity against Helicobacter pylori and gastroprotective properties.[2][3] This technical guide provides an indepth overview of the physical and chemical characteristics of bismuth ammonium citrate, detailed experimental protocols for its synthesis and analysis, and a visualization of its mechanism of action.

Physical and Chemical Characteristics

Bismuth ammonium citrate's properties are summarized in the tables below, providing a consolidated view of its key characteristics.

General and Physical Properties



Property	Value	References
Appearance	White to off-white or pale yellow powder or crystalline flakes.	[1]
Molecular Formula	C ₆ H ₈ BiNO ₈ (representative)	[1]
Molecular Weight	Approximately 466.13 g/mol (representative)	[1]
Density	Approximately 1.8 - 2.2 g/cm ³	
Melting Point	Decomposes upon heating.	
Solubility	Gradually soluble in water; insoluble in ethanol. Bismuth citrate, a precursor, is insoluble in water but soluble in dilute ammonia solution.[4]	[1][4]

Chemical and Quality Control Specifications



Parameter	Specification	References
Bismuth (Bi) Content	43.0 - 49.0%	
Ammonium (NH ₄) Content	4.2 - 4.8%	_
Purity (Assay by titration)	≥ 99%	[5]
pH (10% aqueous solution)	Varies depending on preparation; typically in the neutral to slightly basic range.	
Loss on Drying	Not more than 1.0%	_
Arsenic (As)	Not more than 10 μg/g	[6]
Lead (Pb)	Not more than 10 μg/g	_
Copper (Cu)	Not more than 20 μg/g	_
Silver (Ag)	Not more than 5 μg/g	
Soluble Bismuth	Not more than 40 μg/g	[6]

Experimental Protocols

This section provides detailed methodologies for the synthesis and key analytical procedures for bismuth ammonium citrate.

Synthesis of Bismuth Ammonium Citrate

The synthesis of bismuth ammonium citrate is typically achieved through the reaction of bismuth citrate with an aqueous solution of ammonium hydroxide.[7]

Materials:

- Bismuth citrate (BiC₆H₅O₇)
- Aqueous ammonium hydroxide solution (e.g., 2.0 M)
- Distilled water







- Stirring apparatus
- Reaction vessel
- Filtration apparatus
- Drying oven

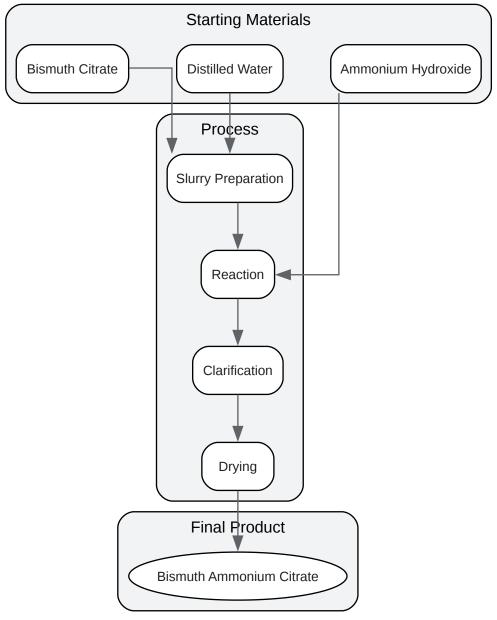
Procedure:

- Preparation of Bismuth Citrate Slurry: In a suitable reaction vessel, prepare a slurry of bismuth citrate in distilled water. The concentration of bismuth citrate can be in the range of 20-27% w/v of the final solution volume.[8]
- Reaction with Ammonium Hydroxide: While continuously stirring the bismuth citrate slurry at room temperature, slowly add the aqueous ammonium hydroxide solution. The molar ratio of ammonium hydroxide to bismuth citrate should be in the range of 1.0-1.5.[7]
- Clarification: Continue the addition of ammonium hydroxide until the mixture clarifies, indicating the formation of the soluble bismuth ammonium citrate complex.[8] The process is exothermic, and the temperature should be monitored.
- Isolation and Drying: The resulting product can be obtained as a paste. This paste is then dried in an oven at a temperature of 60-120°C to yield the final solid product.[7]

Workflow Diagram:



Synthesis Workflow of Bismuth Ammonium Citrate



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Synthesis Workflow

Quality Control Protocols



This method determines the percentage of bismuth in the sample using a complexometric titration with ethylenediaminetetraacetic acid (EDTA).

Materials:

- · Bismuth ammonium citrate sample
- Standardized 0.05 M EDTA solution
- Nitric acid (concentrated)
- Xylenol orange indicator solution
- Deionized water
- Analytical balance
- · Burette, pipette, and other standard laboratory glassware

Procedure:

- Sample Preparation: Accurately weigh about 300 mg of the bismuth ammonium citrate sample and transfer it to a porcelain crucible. Ignite the sample until all organic matter is charred.
- Dissolution: After cooling, dissolve the residue by the dropwise addition of concentrated nitric acid, warming gently to aid dissolution.
- Titration: Dilute the solution with approximately 60 mL of deionized water. Add a few drops of xylenol orange indicator. Titrate the solution with a standardized 0.05 M EDTA solution until the color changes from red to yellow at the endpoint.[9] The endpoint color should persist for at least 5 minutes.[9]
- Calculation: Calculate the bismuth content using the following formula: % Bi = (V_EDTA × M_EDTA × AW_Bi) / (W_sample × 1000) × 100 Where:
 - V EDTA = Volume of EDTA solution used in mL



- M_EDTA = Molarity of the EDTA solution
- AW_Bi = Atomic weight of bismuth (208.98 g/mol)
- W_sample = Weight of the sample in g

Experimental Workflow:



Complexometric Titration Workflow for Bismuth Assay Weigh Sample Ignite Sample Dissolve Residue Add Indicator Titrate with EDTA **Endpoint Detection** Calculate Bi Content

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Titration Workflow



IR spectroscopy is used for the identification of the compound by analyzing its functional groups.

Procedure:

- Sample Preparation: Prepare a potassium bromide (KBr) pellet containing approximately 1% of the bismuth ammonium citrate sample. Alternatively, for Attenuated Total Reflectance (ATR)-FTIR, place the powder sample directly on the ATR crystal.
- Analysis: Record the IR spectrum over the range of 4000-400 cm⁻¹.
- Interpretation: The spectrum should exhibit characteristic absorption bands for the carboxylate and hydroxyl groups of the citrate ligand, as well as bands associated with the ammonium ion.

TGA is used to study the thermal stability and decomposition of the compound.

Procedure:

- Sample Preparation: Place a small, accurately weighed amount of the bismuth ammonium citrate sample (typically 5-10 mg) into a TGA sample pan.
- Analysis: Heat the sample at a controlled rate (e.g., 10°C/min) under a nitrogen or air atmosphere.
- Interpretation: The TGA thermogram will show weight loss at different temperatures, corresponding to the loss of water and the decomposition of the organic components, ultimately leaving a residue of bismuth oxide (Bi₂O₃). The initial decomposition of bismuth citrate typically begins around 248°C.

Mechanism of Action

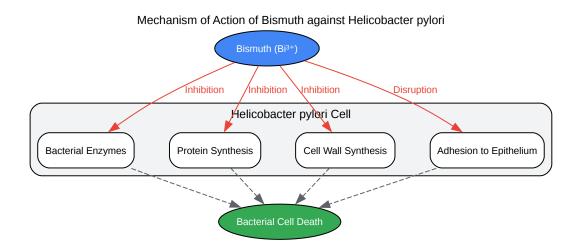
Bismuth ammonium citrate is primarily used for its gastrointestinal effects, particularly against Helicobacter pylori. The mechanism of action is multifaceted and primarily attributed to the bismuth ion.

Key Actions of Bismuth:



- Antimicrobial Effects: Bismuth exerts direct bactericidal effects on H. pylori. It is believed to inhibit various bacterial enzymes, interfere with protein and cell wall synthesis, and disrupt bacterial adhesion to gastric epithelial cells.[3]
- Gastroprotective Effects: Bismuth compounds form a protective coating over ulcer craters, shielding them from gastric acid and pepsin.[2] They also stimulate the secretion of protective prostaglandins and bicarbonate.

Diagram of Bismuth's Action on H. pylori



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